

Application Notes and Protocols for CbzNH-PEG3-CH₂CH₂NH₂ in Antibody-Drug Conjugates

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Compound of Interest

Compound Name: CbzNH-PEG3-CH₂CH₂NH₂

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Introduction

Antibody-Drug Conjugates (ADCs) represent a cutting-edge class of targeted therapeutics, combining the specificity of monoclonal antibodies with the potent cell-killing ability of cytotoxic drugs. The linker molecule, which connects the antibody to the cytotoxic payload, is a critical component that dictates the stability, solubility, pharmacokinetics, and efficacy of the ADC.

CbzNH-PEG3-CH₂CH₂NH₂ is a heterobifunctional linker containing a carbobenzyloxy (Cbz)-protected amine, a triethylene glycol (PEG3) spacer, and a terminal primary amine. This linker offers a versatile platform for the development of ADCs with favorable biopharmaceutical properties.

The PEG3 spacer enhances the hydrophilicity of the ADC, which can improve its solubility and reduce aggregation, particularly when working with hydrophobic payloads.^{[1][2]} This increased solubility can lead to a higher drug-to-antibody ratio (DAR) without compromising the stability of the conjugate.^{[3][4]} The PEG linker can also create a "hydration shell" around the payload, shielding it from the microenvironment, which can prolong the ADC's circulation half-life and reduce immunogenicity.^[5]

This document provides detailed application notes and protocols for the use of **CbzNH-PEG3-CH₂CH₂NH₂** in the development of ADCs.

Physicochemical Properties of CbzNH-PEG3-CH₂CH₂NH₂

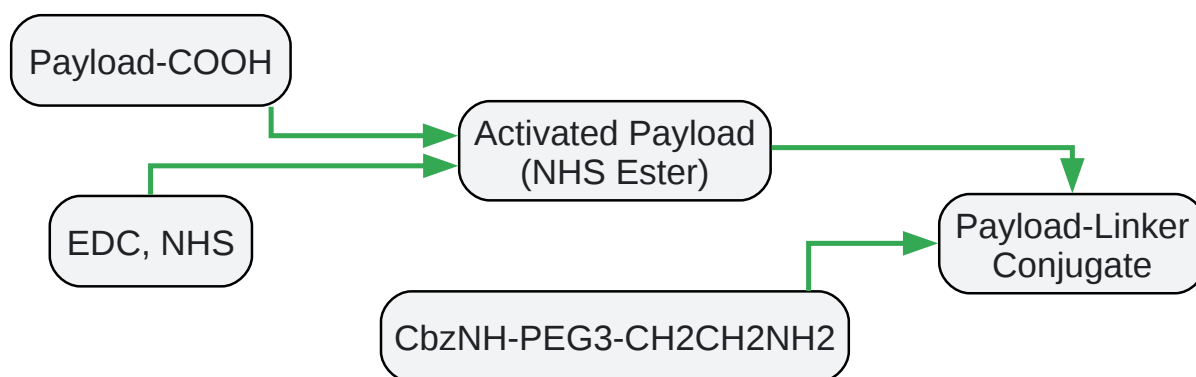
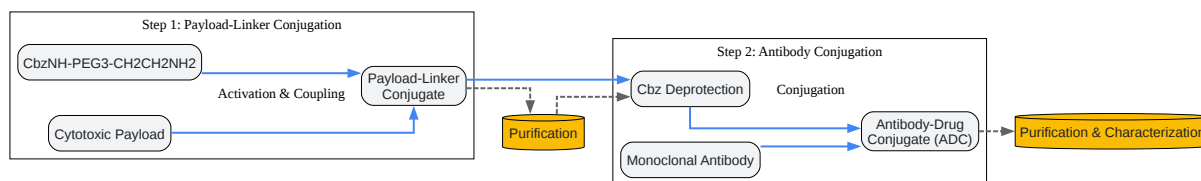
A clear understanding of the linker's properties is essential for its effective application.

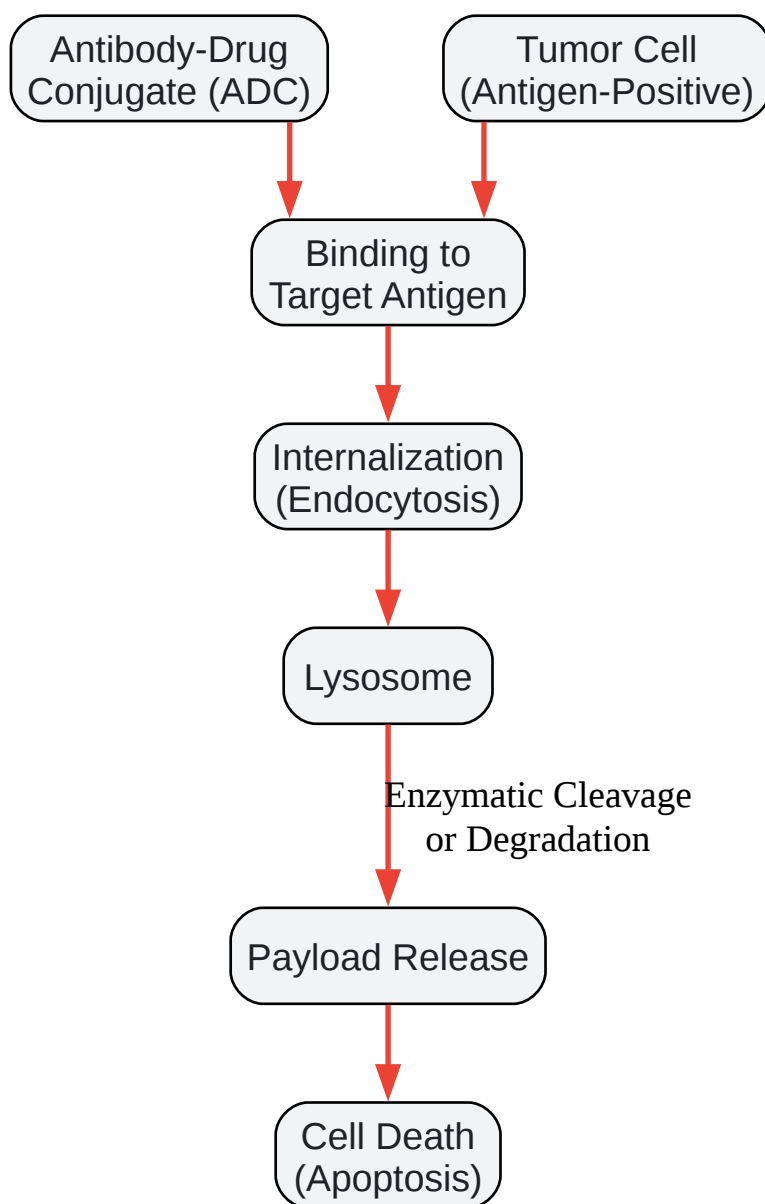
Property	Value	Source
CAS Number	863973-20-0	
Molecular Formula	C ₁₆ H ₂₆ N ₂ O ₅	
Molecular Weight	326.39 g/mol	
Appearance	Pale yellow oily liquid	
Purity	≥95%	
Solubility	Soluble in water, DMSO, and other polar organic solvents	

Application in ADC Development: A Two-Step Conjugation Strategy

A common and effective method for constructing ADCs using **CbzNH-PEG3-CH₂CH₂NH₂** involves a two-step process. This strategy allows for controlled conjugation and purification of intermediates, leading to a more homogeneous final product. The overall workflow is as follows:

- **Payload-Linker Conjugation:** The cytotoxic payload is first conjugated to the primary amine of the **CbzNH-PEG3-CH₂CH₂NH₂** linker.
- **Antibody-Payload Conjugation:** The Cbz protecting group on the linker is removed, and the newly exposed amine is then conjugated to the antibody.





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